

kanosamine microbial secondary metabolite

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Compound Focus: Kanosamine

CAS No.: 576-44-3

Cat. No.: S531585

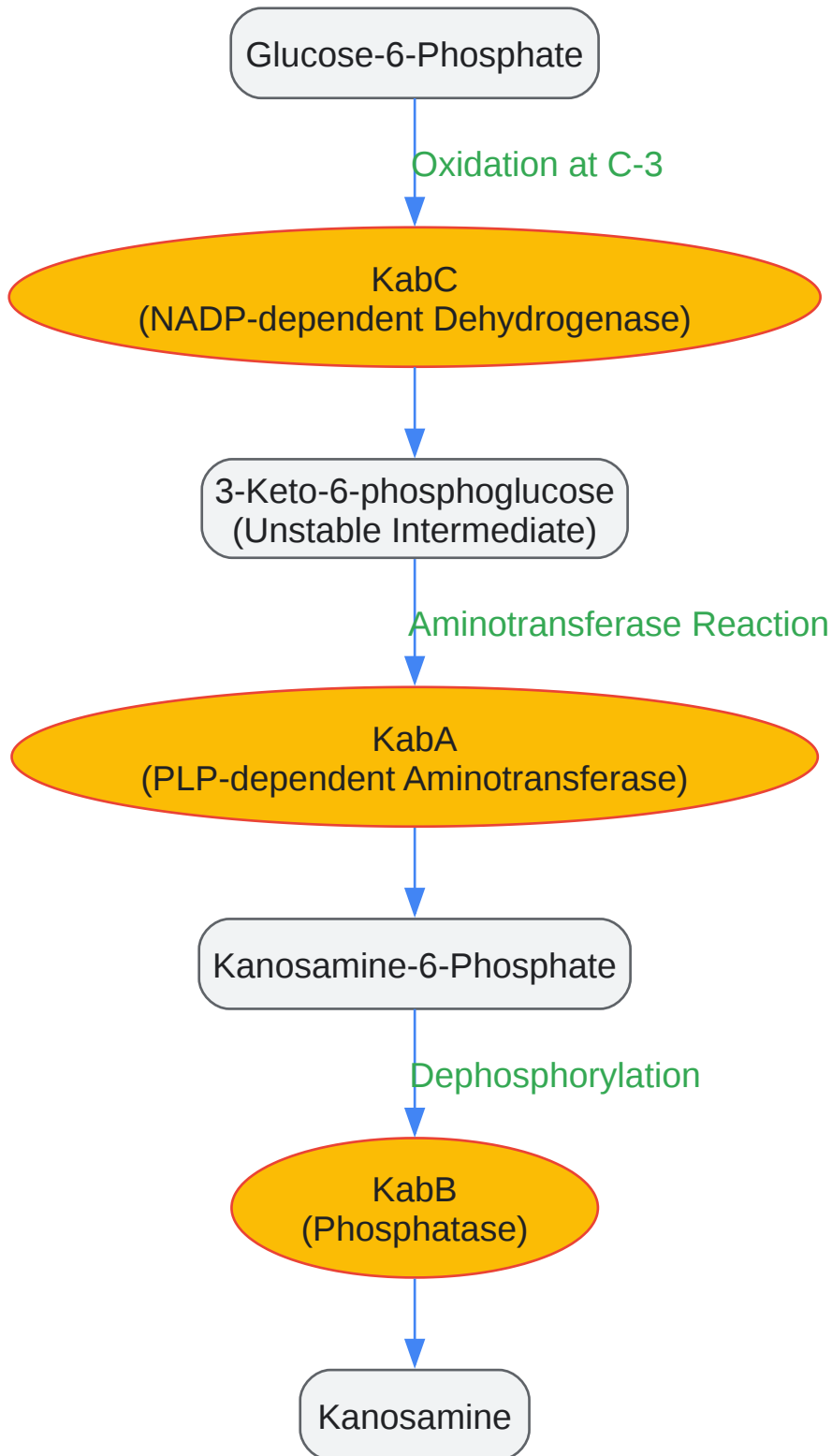
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Kanosamine Profile and Biosynthesis

Kanosamine (3-Amino-3-deoxyglucose) is an aminosugar antibiotic. The table below summarizes its core characteristics.

Attribute	Description
Chemical Name	3-Amino-3-deoxyglucose [1]
Molecular Formula	C ₆ H ₁₃ NO ₅ [1] [2]
Molecular Weight	179.17 g/mol [1] [2]
CAS Registry Number	576-44-3 [1] [2]
Producing Organism	<i>Bacillus cereus</i> UW85 (model organism) [3] [4] [5]
Antimicrobial Activity	Antibiotic activity against plant-pathogenic oomycetes, the yeast <i>Saccharomyces cerevisiae</i> , and the human pathogenic fungus <i>Candida albicans</i> [1] [5]
Mechanism of Action	Inhibition of fungal cell wall synthesis, likely through its phosphorylated form (kanosamine-6-phosphate) inhibiting GlcN-6-P synthase [1]

The biosynthesis of **kanosamine** in *B. cereus* UW85 occurs via a three-step pathway from glucose-6-phosphate, catalyzed by enzymes encoded by the *kabABC* genes [4]. The pathway involves a 3-keto intermediate and is kinetically tuned to prevent accumulation of this unstable molecule [4].



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Diagram: The three-step enzymatic pathway for **kanosamine** biosynthesis from glucose-6-phosphate in *Bacillus cereus* UW85 [4].

Production and Regulation

The production of **kanosamine** in *B. cereus* is influenced by environmental and cultural conditions, which is critical for optimizing its yield in a laboratory setting.

Factor	Effect on Kanosamine Production	Notes / Experimental Context
Growth Phase	Maximum accumulation coincides with sporulation [5]	Measured in culture supernatants [5].
Iron Availability	Enhanced by the addition of ferric iron [5]	In rich medium [5].
Phosphate Level	Suppressed by the addition of phosphate [5]	In rich medium [5].
Plant Exudates	Enhanced by over 300% with alfalfa seedling exudate [5]	When added to minimal medium [5].

Research Significance and Context

- Ecological Role in a Model Community:** *Bacillus cereus* UW85 is part of a well-studied, simplified model rhizosphere community called "THOR," which also includes *Flavobacterium johnsoniae* and *Pseudomonas koreensis* [3]. Research on THOR shows that community composition and interspecies interactions can dramatically alter the expression of biosynthetic gene clusters (BGCs) and the abundance of secondary metabolites, including **kanosamine** [3]. This highlights that metabolite production in nature is highly dependent on microbial context.
- Component of Larger Antibiotics:** While **kanosamine** itself is an antibiotic, it is also a structural component of more complex antibiotics, such as kanamycin [4].

Information Limitations

I hope this technical summary provides a solid foundation for your research. Please note that the search results I obtained lacked two specific types of information you requested:

- **Detailed Experimental Protocols:** The available literature confirms the findings but does not provide step-by-step laboratory methodologies for experiments like kinetic characterization or purification.
- **Quantitative Kinetic Data:** While the slow kinetics of the KabC-catalyzed first step are noted [4], specific numerical data (e.g., K_m , k_{cat} values) for the Kab enzymes were not present in the results.

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References

1. Kanosamine (3-Amino-3-deoxyglucose) | Antibiotic [medchemexpress.com]
2. Kanosamine Datasheet DC Chemicals [dcchemicals.com]
3. Microbiome composition modulates secondary metabolism ... [pmc.ncbi.nlm.nih.gov]
4. The kanosamine biosynthetic pathway in *Bacillus cereus* ... [pubmed.ncbi.nlm.nih.gov]
5. Production of Kanosamine by *Bacillus Cereus* UW85 [pubmed.ncbi.nlm.nih.gov]

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